

# Ametoctradin: A Comparative Performance Analysis in Agricultural Applications

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## Compound of Interest

Compound Name: Ametoctradin

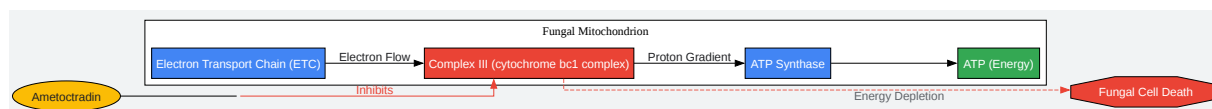
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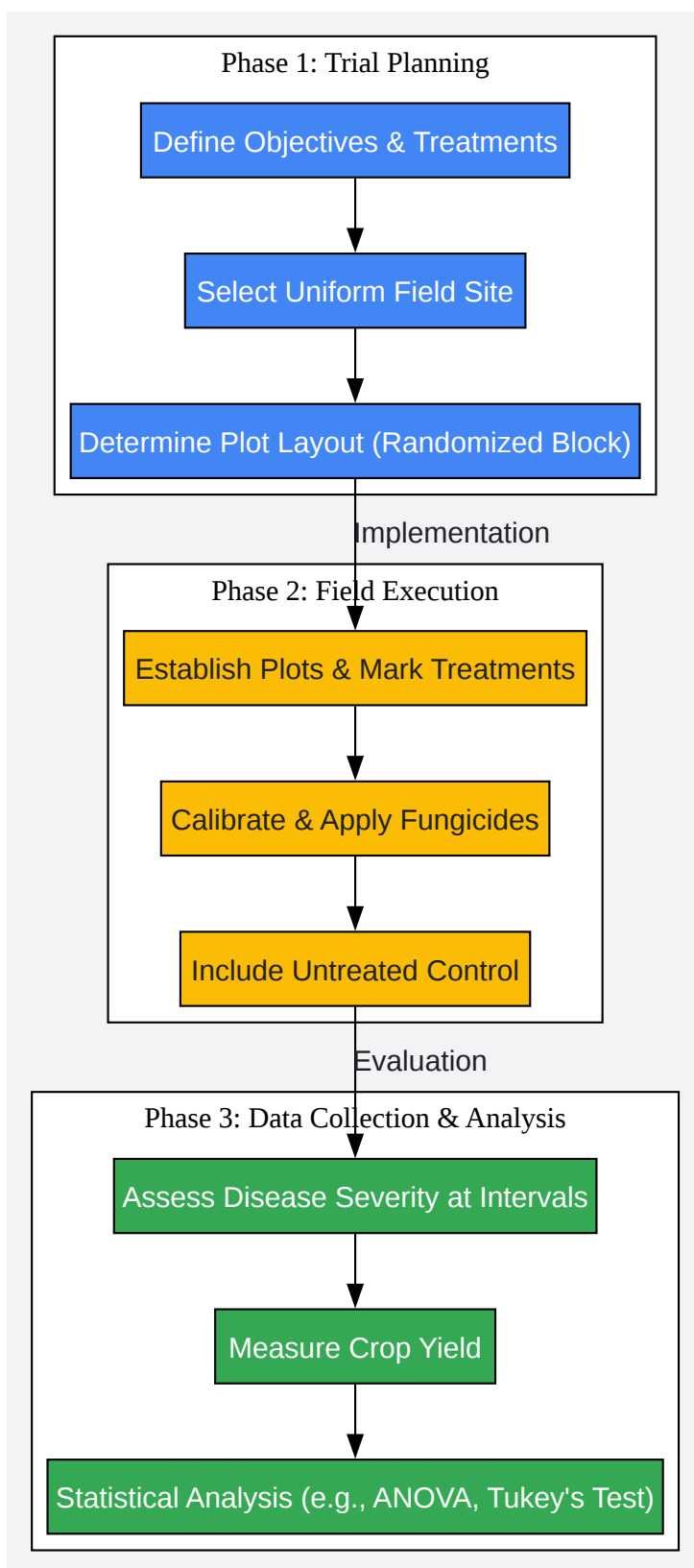
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**Ametoctradin** is a systemic fungicide belonging to the triazolopyrimidine chemical class, specifically functioning as a Quinone outside Inhibitor (QoSI).[1] It is widely utilized in agriculture to manage diseases caused by oomycete fungi, such as downy mildew and late blight, in a variety of crops.[1][2] This guide provides an objective comparison of **ametoctradin**'s performance with alternative fungicides, supported by experimental data, to inform researchers, scientists, and drug development professionals.

## Mechanism of Action

**Ametoctradin**'s fungicidal activity stems from its ability to inhibit mitochondrial respiration in fungal cells.[1] It specifically targets Complex III (cytochrome bc1 complex) of the mitochondrial electron transport chain.[3][4][5] This inhibition disrupts the production of adenosine triphosphate (ATP), the primary energy currency of the cell, leading to the cessation of fungal growth and eventual cell death.[3][6] This mode of action is particularly effective against the motile zoospore stage of oomycetes, preventing their differentiation, release, and germination.[6][7] Its novel binding site within Complex III means it can be effective against fungal strains that have developed resistance to other fungicide classes like phenylamides, QoIs, and carboxylic acid amides.[8][9]





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